

Technical Guide: L-Aspartic Acid -Methyl Ester Hydrochloride

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Compound of Interest

Compound Name: Aspartic acid methyl ester

Cat. No.: B12188933

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Physicochemical Profiling, Solubility Landscapes, and Handling Protocols

Executive Summary

L-Aspartic acid

-methyl ester (H-Asp(OMe)-OH), typically supplied as the hydrochloride salt (CAS: 16856-13-6), is a critical intermediate in peptide synthesis and the manufacturing of active pharmaceutical ingredients (APIs), including the sweetener Aspartame and various protease inhibitors.^[1] Its utility hinges on a specific solubility profile: high solubility in polar protic solvents (water, methanol) and insolubility in non-polar organics (ether, hexane). This differential solubility is the basis for its purification via recrystallization.

This guide provides an authoritative analysis of the solubility thermodynamics, regioselective synthesis, and stability concerns (hydrolysis/cyclization) required for high-fidelity applications in drug development.

Physicochemical Identity & Properties^{[1][2][3][4][5][6]}

The solubility behavior of **aspartic acid methyl ester** is dictated by its ionic state. While the free base exists as a zwitterion, the commercial reagent is almost exclusively the hydrochloride salt, which dramatically alters its dissolution kinetics.

Property	Specification
Compound Name	L-Aspartic acid
	-methyl ester hydrochloride
CAS Number	16856-13-6
Molecular Formula	
Molecular Weight	183.59 g/mol
Structure	-ester (side chain),
	-carboxylic acid (free)
pKa Values	-COOH: ~2.0,
	-NH
	: ~9.6 (Est.)
Appearance	White crystalline powder
Storage	-20°C, hygroscopic (Store under inert gas)

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*Critical Note on Isomers: "**Aspartic acid methyl ester**" usually refers to the*

-isomer (4-methyl ester). The

-isomer (1-methyl ester) is less common and used for C-terminal modifications. This guide focuses on the

-isomer unless noted.

Solubility Landscape

The solubility of L-Aspartic acid

-methyl ester HCl follows a "Polarity-Ionic Strength" gradient. It behaves as a typical amino acid salt: highly soluble in high-dielectric solvents, sparingly soluble in alcohols with longer chains, and insoluble in non-polar solvents.

Quantitative Solubility Data

Solvent	Solubility Status	Concentration Limit (Approx.)	Mechanistic Insight
Water ()	Highly Soluble	> 500 mg/mL	Ionic dipole interactions dominate; rapid dissolution.
Methanol (MeOH)	Soluble	~200 mg/mL	Soluble due to H-bonding; used as the primary reaction solvent.
DMSO	Highly Soluble	~100 mg/mL (544 mM)	Excellent for stock solutions; requires sonication. [2]
Ethanol (EtOH)	Sparingly Soluble	< 10 mg/mL	Dielectric constant is too low to support the salt lattice.
Diethyl Ether	Insoluble	< 0.1 mg/mL	Used as an anti-solvent for precipitation/crystallization.
Dichloromethane	Insoluble	Negligible	The HCl salt is too polar; requires protecting groups (e.g., Boc/Fmoc) for solubility.

Thermodynamics of Dissolution

- Endothermic Process: Dissolution in water and methanol is generally endothermic; heating facilitates saturation, which is critical for recrystallization protocols.
- Salting Out: High ionic strength buffers can decrease solubility, though this is rarely a limiting factor compared to pH effects.

Experimental Protocol: Purification via Recrystallization

The most effective purification method exploits the differential solubility between Methanol (solvent) and Diethyl Ether (anti-solvent). This protocol removes unreacted aspartic acid (insoluble in MeOH) and dimethyl ester byproducts (soluble in Ether).

Reagents Required[1][7][8][9]

- Crude L-Aspartic acid
-methyl ester HCl[3][4]
- Anhydrous Methanol (MeOH)
- Anhydrous Diethyl Ether ()
- Thionyl Chloride () – If performing synthesis in situ

Step-by-Step Methodology

- Dissolution:
 - Suspend crude solid in minimal volume of anhydrous Methanol at room temperature.
 - Note: If synthesizing, this is the reaction mixture after addition.
 - Filtration (Critical): Filter the solution to remove any unreacted L-Aspartic acid, which is significantly less soluble in Methanol than the ester HCl.
- Crystallization:
 - Cool the clear Methanol filtrate to -10°C to 0°C.

- Slowly add cold Diethyl Ether (Volume ratio 1:3 MeOH:Ether) with gentle stirring.
- Observation: A white precipitate (needles) should form immediately.
- Isolation:
 - Allow the mixture to stand at 0°C for 30 minutes to maximize yield.
 - Filter the crystals under vacuum (Büchner funnel).
 - Wash the cake 2x with cold Diethyl Ether to remove residual acidity and moisture.
- Drying:
 - Dry under high vacuum over
or KOH pellets to remove trace HCl and solvent.
 - Target Yield: ~90-95%.
 - Melting Point Check: Target range 174-177°C.

Stability & Degradation Pathways

The solubility advantage of the methyl ester comes with a stability trade-off. In aqueous solution, the compound is susceptible to two primary degradation pathways: Hydrolysis and Diketo-piperazine (DKP) Formation (if coupled).

Hydrolysis (pH Dependent)

The ester bond is labile. Stability is highest at acidic pH (< 3.0).

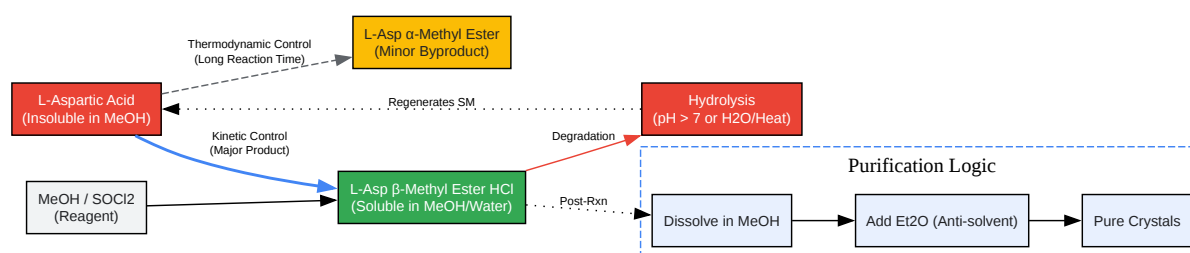
- Acidic pH: Stable for days at 4°C.
- Neutral/Basic pH (> 7.0): Rapid hydrolysis occurs, regenerating L-Aspartic acid and Methanol. This reaction is driven by hydroxide ion nucleophilicity.

Regioselectivity & Isomerization

During synthesis or storage in solution, the

- ester can undergo transesterification or migration to the
- position, although the
- form is kinetically favored in methanolic HCl.

Visualization: Synthesis and Degradation Logic



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Caption: Figure 1. Reaction pathways for L-Aspartic acid esterification and purification logic. Green nodes indicate the target product; Red indicates degradation/starting material.

Application in Solid Phase Peptide Synthesis (SPPS)[7]

When using H-Asp(OMe)-OH in SPPS, solubility in DMF (Dimethylformamide) is the limiting factor for coupling reactions.

- Stock Preparation: Dissolve the HCl salt in DMF.
- Neutralization: The HCl salt must be neutralized in situ with a tertiary base (e.g., DIEA or NMM) to release the nucleophilic amine.
 - Caution: Premature neutralization in the absence of the activated carboxylic acid component can lead to dimerization or DKP formation.

- Coupling: Pre-activate the incoming amino acid (e.g., Fmoc-Xaa-OH) before adding the neutralized Asp-methyl ester solution.

References

- Nirmalahrudaya, C. (2014). Synthesis and Characterization of N-Cbz L-Aspartic acid beta-methyl ester. Journal of Chemical and Pharmaceutical Sciences. Retrieved from [[Link](#)]

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